

CAS number for dodecyl oleate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

| | |
|----------------|---|
| Compound Name: | 9-Octadecenoic acid (9Z)-, dodecyl ester |
| Cat. No.: | B1237561 |

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An In-Depth Technical Guide to Dodecyl Oleate for Researchers, Scientists, and Drug Development Professionals

CAS Number: 36078-10-1

This guide provides a comprehensive overview of dodecyl oleate, a versatile oleochemical with significant applications in the pharmaceutical and cosmetic industries. It is intended for researchers, scientists, and professionals involved in drug development and formulation.

Chemical and Physical Properties

Dodecyl oleate, also known as lauryl oleate, is the ester of dodecanol and oleic acid.^{[1][2]} Its lipophilic nature makes it an excellent emollient and vehicle for various active pharmaceutical ingredients (APIs). Below is a summary of its key physicochemical properties.

| Property | Value | Reference |
|-------------------|---|---|
| CAS Number | 36078-10-1 | [1] [2] [3] [4] [5] |
| Synonyms | Lauryl oleate, Oleic acid dodecyl ester, (Z)-9-Octadecenoic acid dodecyl ester | [1] [2] [3] [5] |
| Molecular Formula | C ₃₀ H ₅₈ O ₂ | [1] [2] [3] [5] |
| Molecular Weight | 450.78 g/mol | [1] [2] [3] |
| Appearance | Liquid | [6] |
| Density | ~0.865 g/cm ³ | [1] |
| Boiling Point | ~519.6 °C at 760 mmHg | [1] |
| Refractive Index | 1.46 | [1] |
| Solubility | Practically insoluble in water | [6] [7] |
| Stability | Stable under normal conditions; can be hydrolyzed under strong acid or alkali conditions. | [6] |

Synthesis of Dodecyl Oleate

Dodecyl oleate is primarily synthesized through the esterification of oleic acid with dodecanol (lauryl alcohol). Various catalytic methods can be employed to enhance the reaction rate and yield.

Experimental Protocol: Chemical Esterification

This protocol describes a general method for the synthesis of dodecyl oleate using a chemical catalyst.

Materials:

- Oleic acid

- Dodecanol
- Catalyst (e.g., solid superacid, stannous chloride, or 4-dodecylbenzenesulfonic acid)[3][8]
- Nitrogen gas or vacuum source
- Reaction vessel with heating and stirring capabilities
- Purification apparatus (e.g., silica gel column chromatography)

Procedure:

- Premixing: Mix oleic acid and dodecanol in a desired molar ratio (e.g., 1.3:1) in the reaction vessel.[8]
- Catalyst Addition: Add the catalyst to the premix. The amount of catalyst can range from 3-10% of the premix mass for solid superacid or stannous chloride, or 10 mol% for 4-dodecylbenzenesulfonic acid.[3][8]
- Reaction: Heat the mixture to a temperature between 160-280°C (or as low as 40°C with specific catalysts like 4-dodecylbenzenesulfonic acid) and allow the reaction to proceed for 2-12 hours with continuous stirring.[3][8] During the reaction, it is beneficial to remove water, a byproduct of esterification, by bubbling nitrogen through the mixture or applying a vacuum. [3]
- Purification: After the reaction is complete, the crude dodecyl oleate can be purified using methods such as silica gel column chromatography to remove unreacted starting materials and the catalyst.[1][8]
- Analysis: The purity of the final product can be confirmed using techniques like gas chromatography (GC) and nuclear magnetic resonance (NMR).[1][8]

Experimental Protocol: Lipase-Mediated Synthesis

An alternative, greener approach involves the use of lipases as biocatalysts.

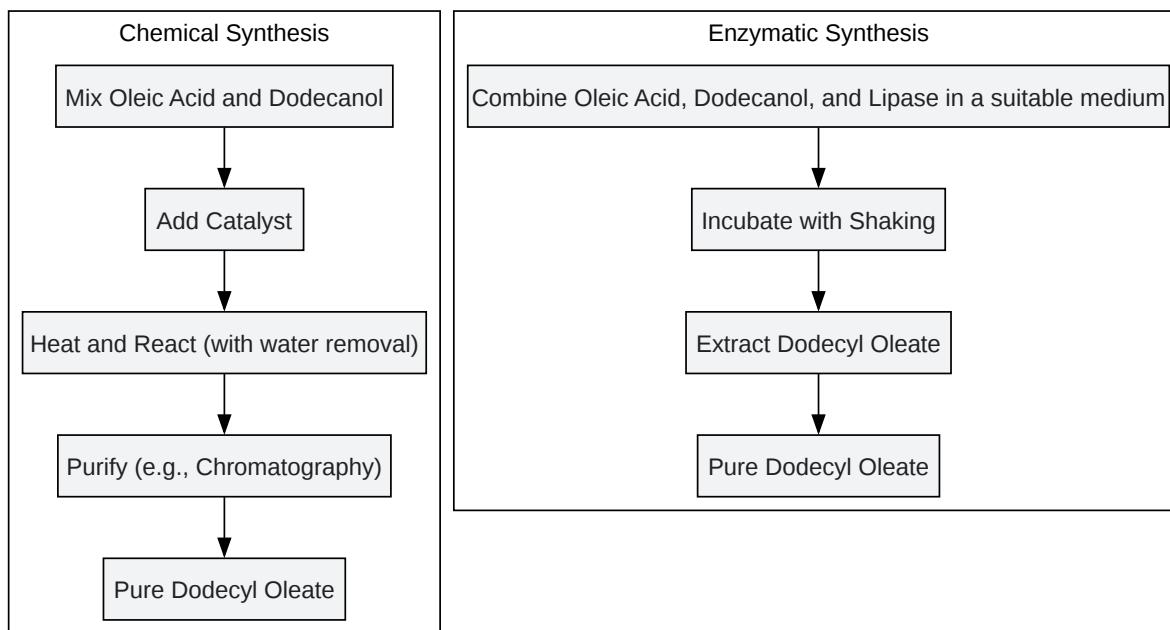
Materials:

- Oleic acid
- Dodecanol
- Lipase (e.g., *Candida rugosa* lipase)[\[1\]](#)
- Heptane (or other suitable organic solvent)
- Buffer solution (e.g., phosphate buffer, pH 7.2)
- Shaker or incubator

Procedure:

- Enzyme and Substrate Preparation: Prepare a solution of lipase in a suitable buffer. Dissolve oleic acid and dodecanol in an organic solvent like heptane.[\[1\]](#)
- Reaction: Combine the enzyme solution with the substrate solution in a screw-capped tube and shake at a controlled temperature.[\[1\]](#) The reaction progress can be monitored by taking samples at different time intervals.
- Analysis: The formation of dodecyl oleate can be quantified using gas chromatography (GC) by comparing the peak area to a standard curve.[\[1\]](#)

General Workflow for Dodecyl Oleate Synthesis

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Caption: Workflow for Chemical and Enzymatic Synthesis of Dodecyl Oleate.

Applications in Drug Development

Dodecyl oleate's properties make it a valuable excipient in various drug delivery systems, particularly for transdermal and topical formulations.

Penetration Enhancer

Fatty acid esters like dodecyl oleate can act as penetration enhancers, facilitating the transport of drugs across the skin barrier (stratum corneum).^[9] They are thought to work by disrupting

the highly ordered lipid structure of the stratum corneum, thereby increasing its fluidity and permeability to drug molecules.[10][11]

Nanoemulsions for Drug Delivery

Dodecyl oleate can be used as the oil phase in the formulation of nanoemulsions.[12][13]

Nanoemulsions are kinetically stable, submicron-sized droplets that can encapsulate lipophilic drugs, enhancing their solubility, stability, and bioavailability.[12][13][14]

Experimental Protocol: Preparation of a Dodecyl Oleate-Based Nanoemulsion

This protocol outlines a general method for preparing an oil-in-water (O/W) nanoemulsion using dodecyl oleate.

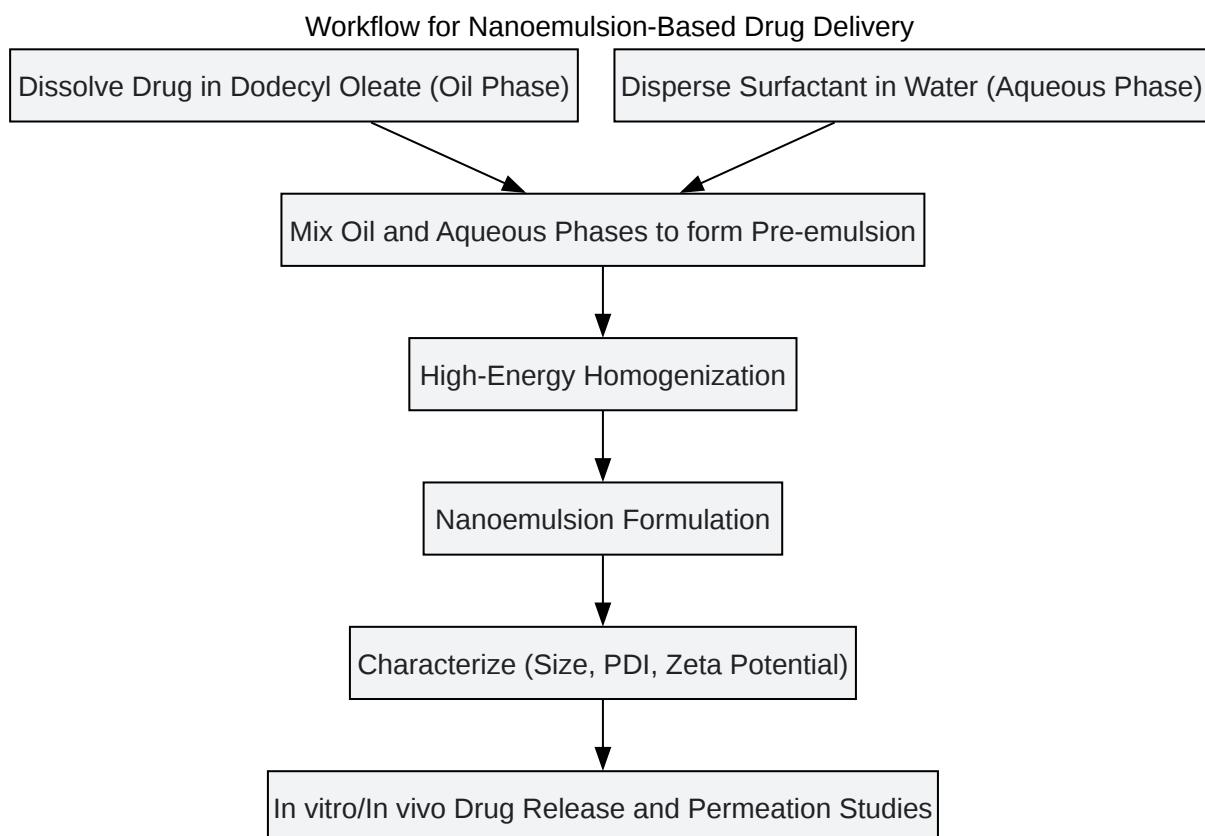
Materials:

- Dodecyl oleate (oil phase)
- Lipophilic drug
- Surfactant (e.g., Tween 80, Span 80)[13]
- Co-surfactant (e.g., ethanol, propylene glycol)[15]
- Purified water (aqueous phase)
- High-energy emulsification equipment (e.g., high-pressure homogenizer, ultrasonicator)

Procedure:

- Oil Phase Preparation: Dissolve the lipophilic drug in dodecyl oleate.
- Aqueous Phase Preparation: Disperse the surfactant and co-surfactant in purified water.
- Pre-emulsion Formation: Gradually add the oil phase to the aqueous phase while stirring at high speed to form a coarse pre-emulsion.
- Nanoemulsification: Subject the pre-emulsion to a high-energy emulsification method to reduce the droplet size to the nanometer range.

- Characterization: Analyze the nanoemulsion for droplet size, polydispersity index (PDI), and zeta potential using dynamic light scattering (DLS). The morphology can be observed using transmission electron microscopy (TEM).



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Caption: Workflow for Nanoemulsion Formulation and Testing.

Safety and Toxicology

Dodecyl oleate is generally considered safe for use in cosmetic and pharmaceutical applications.^[2] It is reported to be non-irritating and has a low potential for toxicity.^[2] As with any excipient, formulation-specific safety assessments are necessary.

Conclusion

Dodecyl oleate is a well-characterized fatty acid ester with a favorable safety profile and versatile applications in drug development. Its role as a penetration enhancer and as an oil phase in nanoemulsions makes it a valuable tool for formulating poorly water-soluble drugs for topical and transdermal delivery. The experimental protocols and workflows provided in this guide offer a foundation for researchers to explore the potential of dodecyl oleate in their specific drug delivery systems.

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- To cite this document: BenchChem. [CAS number for dodecyl oleate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237561#cas-number-for-dodecyl-oleate]

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